

A Technical Guide to 6-Chloronicotinaldehyde: Commercial Availability, Purity, and Experimental Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Chloronicotinaldehyde

Cat. No.: B1585923

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Chloronicotinaldehyde (CAS No. 23100-12-1) is a substituted pyridine derivative that serves as a key building block in the synthesis of a variety of pharmaceutical and agrochemical compounds.^[1] Its chemical structure, featuring a reactive aldehyde group and a chlorinated pyridine ring, makes it a versatile intermediate for introducing the pyridinyl moiety into larger, more complex molecules.^[1] This guide provides an in-depth overview of the commercial suppliers, typical purity levels, and key experimental protocols involving **6-Chloronicotinaldehyde**.

Commercial Suppliers and Purity

The commercial availability of **6-Chloronicotinaldehyde** is robust, with several chemical suppliers offering various grades of the compound. The purity of commercially available **6-Chloronicotinaldehyde** is typically high, often exceeding 96%. However, for applications in pharmaceutical development and other sensitive areas, higher purity grades are also available. A summary of representative commercial suppliers and their stated purities is provided in Table 1.

Supplier	CAS Number	Stated Purity	Additional Information
Sigma-Aldrich	23100-12-1	96%	-
Matrix Scientific	23100-12-1	Not specified	Melting point: 77-81°C
Pharmaffiliates	23100-12-1	High purity	Stored at 2-8°C
Capot Chemical	23100-12-1	99% (Min, GC)	Moisture: 0.5% Max
Chemsr ^c	23100-12-1	96.0%	Melting point: 77-81 °C(lit.)
BLD Pharm	23100-12-1	Not specified	Stored in dark, dry, room temperature

Table 1: Commercial Suppliers and Stated Purity of **6-Chloronicotinaldehyde**

Experimental Protocols

Synthesis of 6-Chloronicotinaldehyde

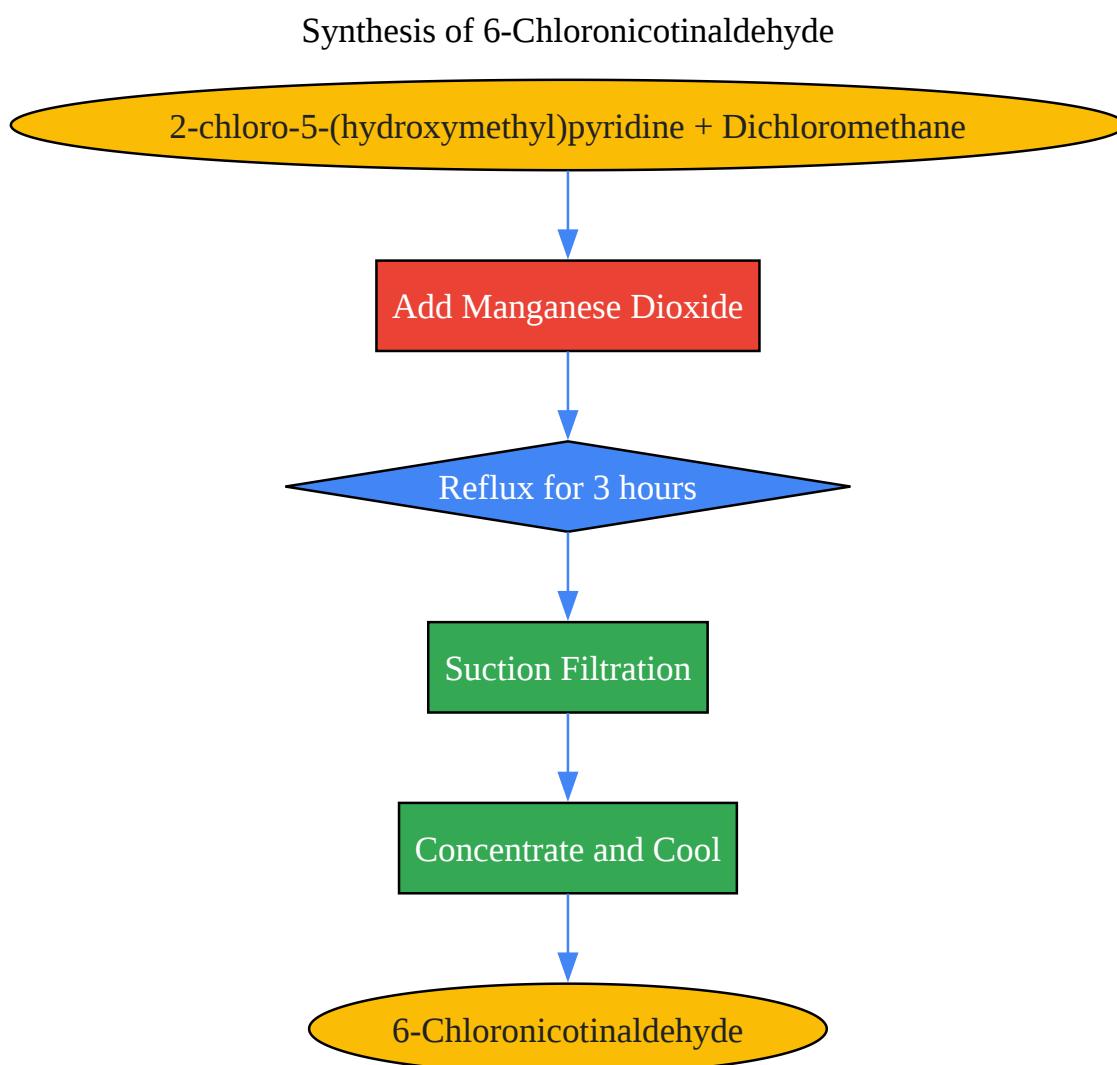
A common synthetic route to **6-Chloronicotinaldehyde** involves the oxidation of 2-chloro-5-(hydroxymethyl)pyridine.^[1] A specific method detailed in patent literature involves the use of manganese dioxide as the oxidizing agent.

Protocol: Oxidation of 2-chloro-5-(hydroxymethyl)pyridine

- Reaction Setup: In a four-necked flask, add 2-chloro-5-(hydroxymethyl)pyridine (125g) and dichloromethane (450ml).
- Addition of Oxidizing Agent: While stirring, add manganese dioxide (280g) to the mixture.
- Reaction Conditions: Heat the reaction mixture to reflux (approximately 39-40°C) and maintain for 3 hours.
- Work-up: After the reaction is complete, filter the mixture by suction filtration.

- Isolation: Concentrate the filtrate and cool to obtain **6-Chloronicotinaldehyde** as a yellow solid.

This method reports a yield of 86.6% and a purity of 99.1%.[\[2\]](#)



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Caption: Synthesis workflow for **6-Chloronicotinaldehyde**.

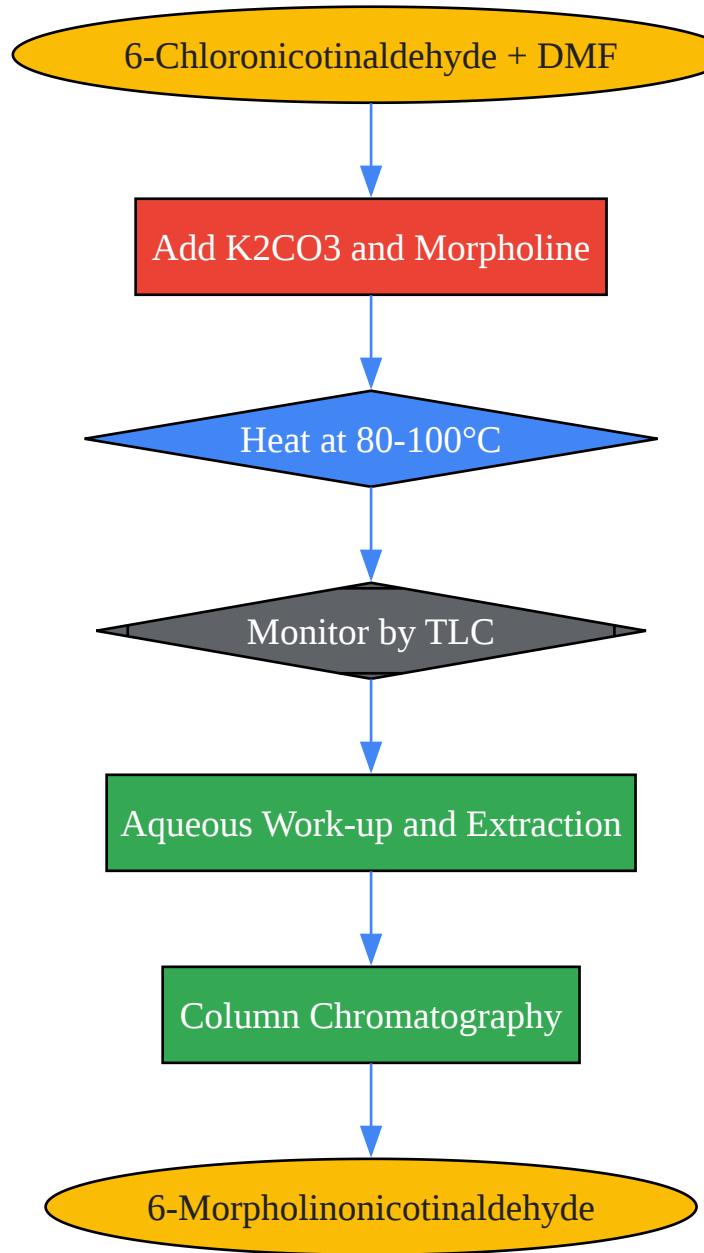
Use in Nucleophilic Aromatic Substitution: Synthesis of 6-Morpholinonicotinaldehyde

6-Chloronicotinaldehyde is a valuable precursor for nucleophilic aromatic substitution reactions, where the chlorine atom is displaced by a nucleophile.^[3] An example is the synthesis of 6-Morpholinonicotinaldehyde.

Protocol: Synthesis of 6-Morpholinonicotinaldehyde

- Reaction Setup: To a round-bottom flask, add **6-Chloronicotinaldehyde** and dimethylformamide (DMF).
- Addition of Reagents: Add potassium carbonate (2.0 equivalents) and morpholine (1.2 equivalents) to the solution.
- Reaction Conditions: Attach a reflux condenser and heat the reaction mixture to 80-100°C with stirring.
- Monitoring: Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, cool the mixture to room temperature. Pour the reaction mixture into water and extract with ethyl acetate.
- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.^[3]

Synthesis of 6-Morpholinonicotinaldehyde

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Caption: Experimental workflow for the synthesis of 6-Morpholinonicotinaldehyde.

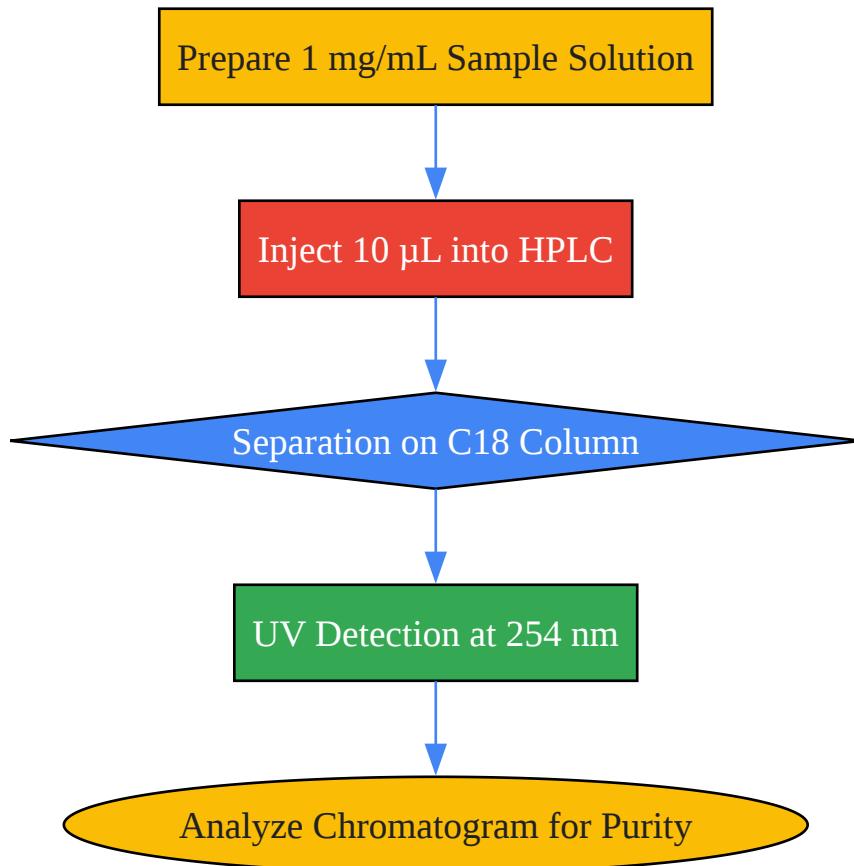
Purity Assessment by High-Performance Liquid Chromatography (HPLC)

A robust analytical method is crucial for determining the purity of **6-Chloronicotinaldehyde**, especially for applications in drug discovery and development.^{[4][5]} High-Performance Liquid Chromatography (HPLC) is a widely used technique for this purpose. While a specific validated method for this compound is not publicly detailed, a general protocol can be established based on its chemical properties.

Representative HPLC Protocol for Purity Assessment

- Instrumentation: HPLC system equipped with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid often added to improve peak shape).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm.
- Injection Volume: 10 μ L.
- Sample Preparation: Prepare a stock solution of **6-Chloronicotinaldehyde** in a suitable solvent (e.g., methanol or acetonitrile) at a concentration of 1 mg/mL.

HPLC Purity Assessment Workflow

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Caption: Workflow for purity assessment of **6-Chloronicotinaldehyde** by HPLC.

Conclusion

6-Chloronicotinaldehyde is a readily available and highly versatile chemical intermediate with significant applications in pharmaceutical and agrochemical research.^[1] Understanding its commercial sources, purity levels, and key synthetic and analytical protocols is essential for researchers and developers in these fields. The information and protocols provided in this guide serve as a valuable resource for the effective utilization of this important building block.

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- To cite this document: BenchChem. [A Technical Guide to 6-Chloronicotinaldehyde: Commercial Availability, Purity, and Experimental Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1585923#commercial-suppliers-and-purity-of-6-chloronicotinaldehyde>]

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